

Essential Safety and Logistical Information for Handling Platinum-195

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Compound of Interest

Compound Name: *Platinum-195*

Cat. No.: *B083798*

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This document provides crucial safety protocols and logistical guidance for researchers, scientists, and drug development professionals working with **Platinum-195**. The primary focus is on the radioactive isomer, **Platinum-195m** (195mPt), due to its radiological hazards. The chemical and physical hazards associated with elemental platinum are also addressed.

Hazard Identification

It is imperative to understand the dual nature of the hazards associated with 195mPt.

- **Radiological Hazards:** 195mPt is a radioactive isotope that decays via internal transition, emitting low-energy Auger electrons.[1][2] These electrons have a high Linear Energy Transfer (LET), meaning they deposit a significant amount of energy over a very short distance.[1][2] This makes 195mPt particularly hazardous if internalized (i.e., inhaled, ingested, or absorbed through the skin), as it can cause significant damage to cells in close proximity to the decay event.[1] The external radiation risk is lower due to the low energy of the emitted electrons.
- **Chemical and Physical Hazards:** As with other fine metal powders, **Platinum-195** in powdered form is flammable and can create a risk of dust explosion. It is essential to avoid creating dust and to keep the material away from ignition sources. Platinum is incompatible with strong acids and oxidizing agents.

Personal Protective Equipment (PPE)

A multi-layered PPE approach is mandatory to mitigate both radiological and chemical risks. The following table summarizes the required PPE for handling 195mPt.

PPE Category	Item	Specifications and Rationale
Primary Protection	Double Nitrile Gloves	Prevents skin contamination from radioactive materials and protects against chemical splashes. The outer pair can be removed immediately in case of contamination.
Lab Coat	Worn fully buttoned with sleeves down to protect skin and personal clothing from contamination.	
Safety Glasses with Side Shields	Protects eyes from splashes of radioactive or chemical substances.	
Closed-toe Shoes	Prevents spills from contacting feet.	
Respiratory Protection	N95/P3 Respirator	Required when handling 195mPt powder. Prevents inhalation of radioactive particles.[3]
Enhanced Protection	Face Shield	To be worn in addition to safety glasses when there is a significant risk of splashes.[4]
Disposable Sleeve Covers	Provides extra protection against contamination of the arms.	
Dosimetry Badge (Body and/or Ring)	Essential for monitoring external radiation exposure, as required by your institution's Radiation Safety Program.[4] [5]	

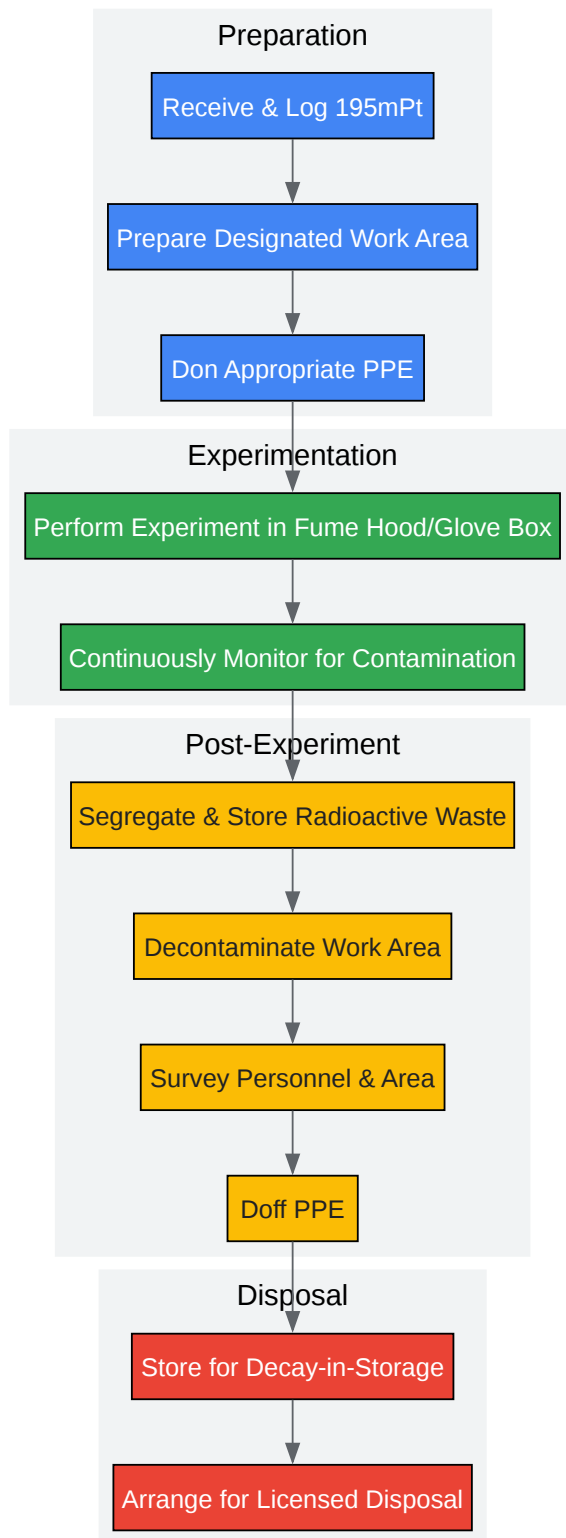
Operational and Handling Procedures

Adherence to a strict, step-by-step operational workflow is critical for ensuring safety.

- **Authorization:** Obtain all necessary authorizations from your institution's Radiation Safety Officer (RSO) or equivalent committee before acquiring or using 195mPt.[5]
- **Designated Area:** All work with 195mPt must be conducted in a designated and clearly labeled radioactive materials work area.[6]
- **Containment:** For handling powders or volatile forms, a certified chemical fume hood or a glove box is mandatory to prevent inhalation and contain any potential spills.[6]
- **Work Surface:** Cover the work surface with absorbent, plastic-backed paper to contain any spills. Perform all liquid handling within a spill tray.[7]
- **Gather Materials:** Ensure all necessary equipment, including PPE, handling tools (e.g., forceps), survey meters, and waste containers, are present in the work area before starting.

The following diagram illustrates the standard workflow for handling 195mPt, from receipt to disposal.

Standard Workflow for Handling Platinum-195m

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Standard operational workflow for handling ^{195m}Pt .

- Decontamination: Clean and decontaminate all work surfaces and equipment after use.
- Monitoring: Use a survey meter (e.g., a Geiger-Müller counter with a pancake probe) to check for contamination on yourself, your PPE, and the work area.[\[5\]](#)
- Hand Washing: Always wash your hands thoroughly after removing gloves and before leaving the work area.[\[7\]](#)

Emergency Procedures

Rapid and correct response to emergencies is crucial.

- Alert: Immediately alert others in the area.
- Isolate: Cordon off the affected area to prevent entry.
- Contain: If safe to do so, cover liquid spills with absorbent material and dry spills with a damp cloth to prevent aerosolization.
- Notify: Contact your institution's Radiation Safety Officer (RSO) immediately.[\[5\]](#)
- Decontaminate: Await instructions from the RSO. Decontamination should only be performed by trained personnel wearing appropriate PPE.
- Platinum powder is flammable. DO NOT USE WATER OR CARBON DIOXIDE EXTINGUISHERS, as these can react with burning metal and create an explosion hazard.
- Use a Class D fire extinguisher or smother the fire with dry sand.
- Evacuate the area and call emergency services, informing them of the radioactive nature of the material.
- Skin: Immediately flush the affected area with lukewarm water and mild soap. Do not abrade the skin. Notify the RSO.[\[5\]](#)

- Ingestion/Inhalation: Seek immediate medical attention and inform the medical personnel and the RSO about the nature of the ingested/inhaled substance.

Disposal Plan

All waste containing ^{195}mPt is considered radioactive and must be handled accordingly.

- Segregation: Keep radioactive waste separate from non-radioactive waste. Segregate waste by physical form (e.g., solid, liquid, sharps).
- Labeling: All radioactive waste containers must be clearly labeled with the "Caution - Radioactive Material" symbol, the isotope (^{195}mPt), the activity level, and the date.
- Decay-in-Storage: Due to its relatively short half-life of approximately 4 days, low-level ^{195}mPt waste can be stored for decay.^{[8][9]} A general rule is to store for at least 10 half-lives (approximately 40 days), after which the material can be surveyed. If radiation levels are indistinguishable from background, it may be disposed of as non-radioactive waste, pending RSO approval.
- Licensed Disposal: For higher activity waste or materials that cannot be held for decay, disposal must be arranged through your institution's licensed radioactive waste disposal service.

Quantitative Data for Platinum-195m

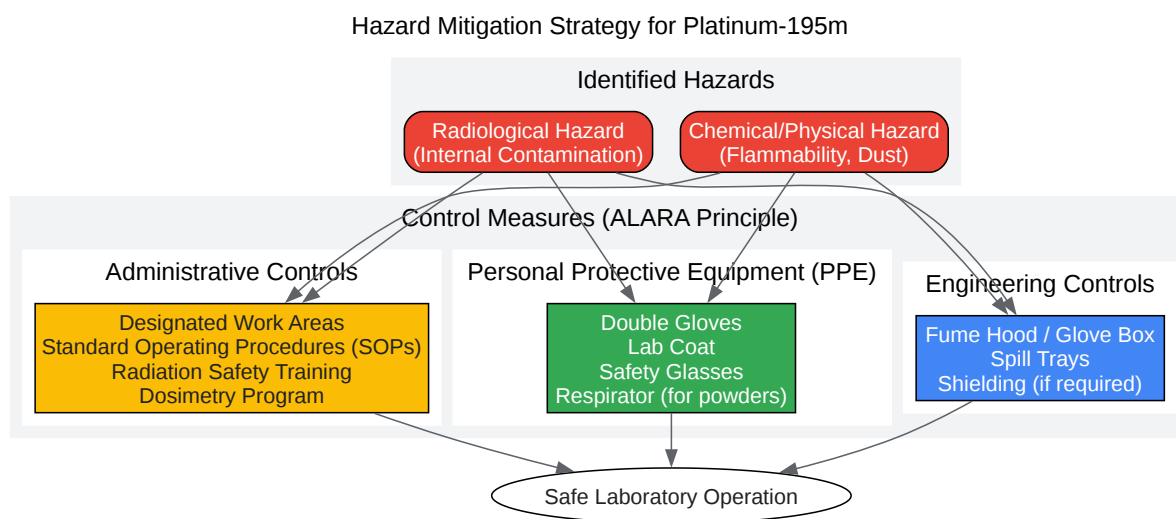
The following table summarizes key radiological and dosimetric data for ^{195}mPt .

Parameter	Value	Reference(s)
Physical Properties		
Half-life ($T_{1/2}$)	~4.02 days	[8][9]
Decay Mode	Internal Transition	[9]
Primary Emissions	Auger and Conversion Electrons	[1][2]
Daughter Isotope	195Pt (Stable)	[9]
Biological/Dosimetric Data		
Relative Biological Effectiveness (RBE)	4.8 (compared to 250 kVp X-rays)	[1][2]
Mean Effective Dose (195mPt-cisplatin)	0.185 ± 0.034 mSv/MBq	[10][11]
Highest Organ Dose (195mPt-cisplatin)	Kidneys (2.68 ± 1.5 mGy/MBq)	[10][11]
Spleen Dose (195mPt-cisplatin)	1.6 ± 0.8 mGy/MBq	[10][11]
Liver Dose (195mPt-cisplatin)	1.45 ± 0.38 mGy/MBq	[10][11]

Hazard Mitigation Strategy

A multi-tiered approach is essential for mitigating the risks associated with 195mPt. This involves a combination of engineering controls, administrative procedures, and personal protective equipment, as outlined in the ALARA (As Low As Reasonably Achievable) principle.

[4]



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Relationship between hazards and control measures for ^{195m}Pt .

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